

Essential Safety and Logistical Information for Handling N-4-Boc-aminocyclohexanone

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Compound of Interest

Compound Name: N-4-Boc-aminocyclohexanone

Cat. No.: B052298

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **N-4-Boc-aminocyclohexanone**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

1. Hazard Identification and Risk Assessment:

N-4-Boc-aminocyclohexanone is a chemical compound that requires careful handling due to its potential health and environmental hazards. The toxicological properties of this compound have not been fully investigated[1]. It may cause respiratory irritation and is classified as very toxic to aquatic life[1]. A thorough risk assessment should be conducted before commencing any work with this substance.

2. Personal Protective Equipment (PPE):

The following personal protective equipment is mandatory when handling **N-4-Boc-aminocyclohexanone** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with EN166 or equivalent standards should be worn.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected before use and disposed of properly after handling the compound. ^[1]
Body Protection	Laboratory Coat	A long-sleeved lab coat should be worn and kept fully buttoned. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised.
Respiratory Protection	Respirator	For nuisance exposures or when dust formation is possible, a P95 (US) or P1 (EU EN 143) particle respirator should be used. ^[1] All handling of the solid compound should ideally be performed within a certified chemical fume hood to prevent inhalation of dust or aerosols. ^[1]

3. Engineering Controls:

- Ventilation: Always handle **N-4-Boc-aminocyclohexanone** in a well-ventilated area.^[1] A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.

- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and environmental protection.

Operational Plan: Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace within a chemical fume hood by covering the surface with absorbent, disposable bench paper.
- Weighing and Transferring: When weighing the solid compound, do so in a location that minimizes the potential for dust generation, such as within a fume hood or a balance enclosure. Use appropriate tools (e.g., spatulas) to handle the solid. Avoid creating dust.^[1]
- Dissolving: When preparing solutions, add the solid **N-4-Boc-aminocyclohexanone** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, decontaminate the work area. Wash hands thoroughly with soap and water.^[1]

Disposal Plan

Proper disposal of **N-4-Boc-aminocyclohexanone** and associated waste is critical to prevent environmental contamination and comply with regulations.

- Unused Compound: Dispose of unused **N-4-Boc-aminocyclohexanone** as hazardous chemical waste.^[1] It should be placed in a clearly labeled, sealed container and disposed of through a licensed professional waste disposal service.^[1]
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, pipette tips, and absorbent paper, must be disposed of as hazardous waste in a designated and properly labeled container.^[1]

- Empty Containers: Dispose of empty containers as unused product unless they have been thoroughly decontaminated.[\[1\]](#)

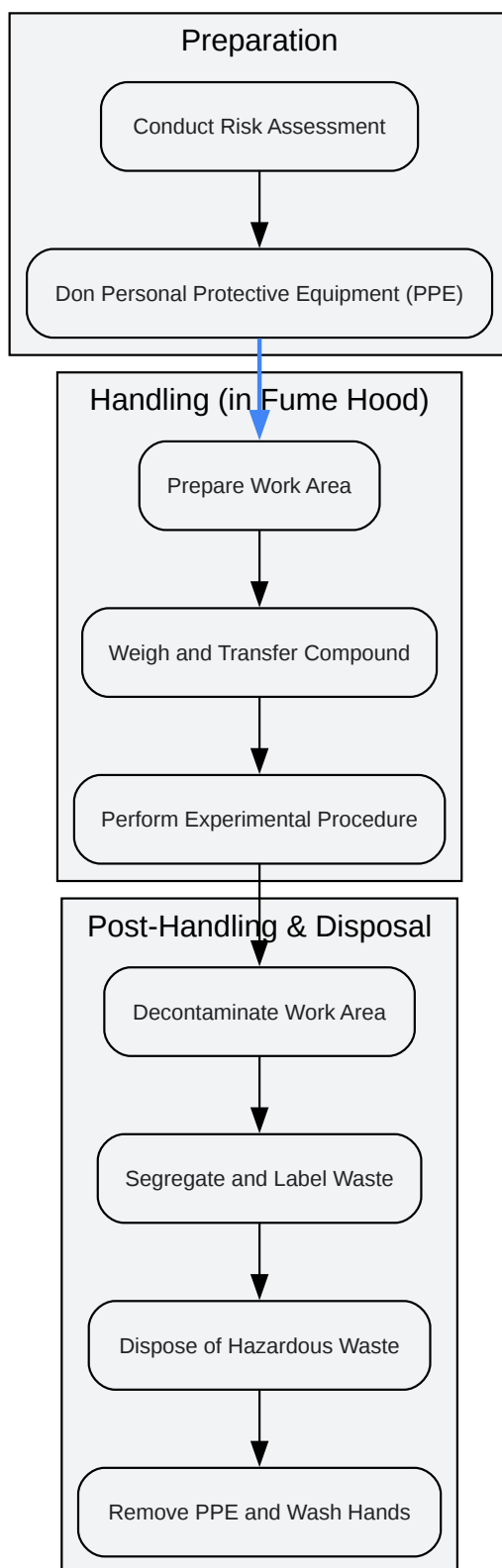
Quantitative Data Summary

The following table summarizes key quantitative data for **N-4-Boc-aminocyclohexanone**.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₉ NO ₃	[1]
Molecular Weight	213.27 g/mol	[1]
Appearance	Solid	
Melting Point	114-118 °C	
Storage Temperature	2-8°C	

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **N-4-Boc-aminocyclohexanone** in a laboratory setting.



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Caption: Workflow for handling **N-4-Boc-aminocyclohexanone**.

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References

- 1. capotchem.com [capotchem.com]
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